

Application Note: In Vitro Profiling of 2-Ethyl-2-phenylmalonamide (PEMA)

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Compound of Interest

Compound Name: 2-Ethyl-2-phenylmalonamide
monohydrate

CAS No.: 80866-90-6

Cat. No.: B1597634

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Abstract

2-Ethyl-2-phenylmalonamide (PEMA) is the major active metabolite of the anticonvulsant Primidone. While historically considered less potent than its parent compound or its co-metabolite Phenobarbital, PEMA exhibits distinct pharmacokinetic properties—including a long half-life and low protein binding—that necessitate rigorous in vitro characterization. This guide outlines the technical protocols for handling PEMA, assessing its metabolic stability, evaluating its potential for Cytochrome P450 (CYP) induction, and characterizing its neuropharmacological profile via electrophysiology. These protocols are designed to ensure reproducibility and regulatory alignment (FDA/EMA) during preclinical safety assessment.

Compound Profile & Handling

Chemical Identity:

- IUPAC Name: 2-Ethyl-2-phenylpropanediamide
- CAS Number: 7206-76-0

- Molecular Weight: 206.24 g/mol (Anhydrous)
- Appearance: White crystalline powder
- Solubility:
 - DMSO: Soluble up to ~40 mg/mL (approx. 190 mM).
 - Ethanol:[1][2][3] Soluble.
 - Water:[4] Poorly soluble (<0.1 mg/mL).

Protocol 1: Stock Solution Preparation

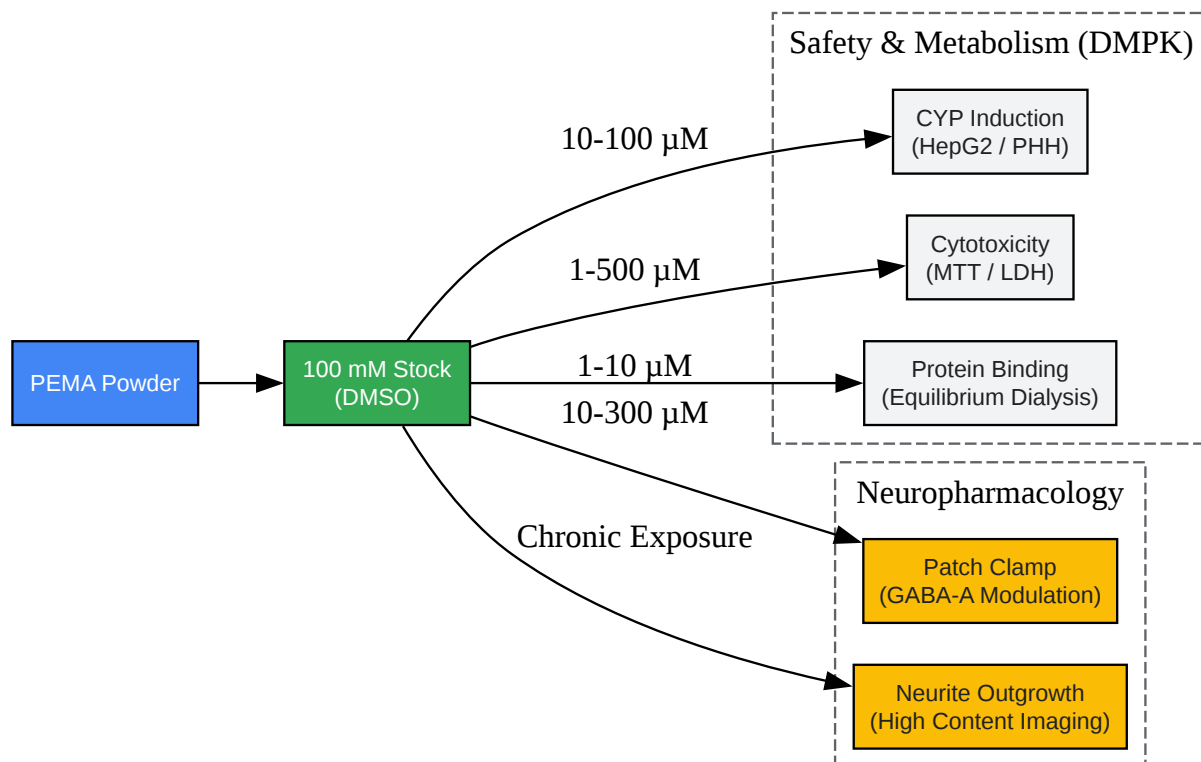
Objective: Create a stable 100 mM stock solution for cell-based assays.

- Weighing: Weigh 20.62 mg of PEMA powder into a sterile 1.5 mL microcentrifuge tube.
- Dissolution: Add 1.0 mL of high-grade anhydrous DMSO (Dimethyl Sulfoxide).
- Mixing: Vortex vigorously for 1-2 minutes until the solution is completely clear. If turbidity persists, sonicate in a water bath at 37°C for 5 minutes.
- Sterilization: Filter through a 0.22 µm PTFE syringe filter if using for long-term cell culture (optional if DMSO is sterile).
- Storage: Aliquot into 50 µL volumes to avoid freeze-thaw cycles. Store at -20°C (stable for 6 months).

Critical Note: When dosing cells, ensure the final DMSO concentration in the culture medium does not exceed 0.5% (v/v) to prevent solvent-induced cytotoxicity.

Experimental Workflow

The following diagram illustrates the integrated workflow for profiling PEMA, distinguishing between metabolic safety (CYP induction) and pharmacodynamics (GABA modulation).



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Caption: Integrated workflow for PEMA profiling, separating DMPK safety assays from neuropharmacological efficacy endpoints.

Protocol 2: CYP450 Induction Assay

Rationale: PEMA is a metabolite of Primidone.[5] While Primidone and Phenobarbital are known CYP inducers (via CAR/PXR activation), PEMA's specific contribution to this "auto-induction" phenotype must be isolated.

System: Cryopreserved Primary Human Hepatocytes (PHH) or HepaRG™ cells.[6]

Methodology:

- Seeding: Thaw and seed PHH in collagen-coated 24-well plates at 0.7×10^6 cells/mL. Allow attachment for 4-6 hours.

- Acclimatization: Maintain cells in sandwich culture (Matrigel overlay) for 48 hours to restore metabolic competence.
- Treatment:
 - Vehicle Control: 0.1% DMSO.
 - Positive Control: Phenobarbital (1 mM) or Rifampicin (10 μ M).
 - PEMA Test Groups: 10, 50, 100, and 250 μ M.
 - Duration: Treat for 72 hours, refreshing medium containing the compound every 24 hours.
- Endpoints:
 - mRNA Analysis (qRT-PCR): Extract RNA and quantify CYP2B6 (CAR target) and CYP3A4 (PXR target) relative to housekeeping gene (e.g., GAPDH).
 - Enzymatic Activity: Incubate with probe substrates (Bupropion for 2B6, Testosterone for 3A4) for 30 minutes. Analyze supernatant via LC-MS/MS.

Data Interpretation: A ≥ 2 -fold increase in mRNA and $\geq 20\%$ of the positive control response indicates PEMA is a CYP inducer, necessitating clinical DDI modeling.

Protocol 3: Electrophysiology (GABA-A Modulation)

Rationale: PEMA has weak anticonvulsant effects. This assay determines if PEMA acts as a Positive Allosteric Modulator (PAM) at the GABA-A receptor, similar to barbiturates but with lower potency.

System: HEK293 cells stably expressing human recombinant GABA-A receptors (subtype) or primary cortical neurons.

Methodology (Whole-Cell Patch Clamp):

- Setup: Use borosilicate glass pipettes (resistance 3-5 M Ω) filled with intracellular solution (140 mM CsCl base).

- Perfusion: Extracellular solution (Tyrode's buffer). Clamp voltage at -60 mV.
- Agonist Determination: Apply increasing concentrations of GABA (0.1 μ M – 1 mM) to establish the EC₂₀ (concentration producing 20% max response).
- PEMA Application:
 - Apply GABA (EC₂₀) alone (Control).
 - Co-apply GABA (EC₂₀) + PEMA (10, 30, 100, 300 μ M).
- Analysis: Measure the peak amplitude of the chloride current (). Calculate the percentage potentiation:

Expected Outcome: PEMA typically shows weak potentiation compared to Phenobarbital. Significant current increase confirms PAM activity.

Protocol 4: Plasma Protein Binding (Equilibrium Dialysis)

Rationale: PEMA is known to have low protein binding (<20%), unlike Phenobarbital (~50%).

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(fraction unbound) is critical for bridging in vitro potency to in vivo dosage.

Device: Rapid Equilibrium Dialysis (RED) Plate (Thermo Fisher or equivalent).

Methodology:

- Preparation: Spike human plasma with PEMA to a final concentration of 5 μ M.
- Loading:
 - Chamber A (Plasma): 200 μ L of spiked plasma.
 - Chamber B (Buffer): 350 μ L of PBS (Phosphate Buffered Saline).

- Incubation: Seal plate and incubate at 37°C on an orbital shaker (250 rpm) for 4 hours.
- Sampling: Remove 50 µL from both plasma and buffer chambers.
- Matrix Matching: Add 50 µL of blank plasma to the buffer sample, and 50 µL of blank buffer to the plasma sample (to ensure identical matrix for LC-MS).
- Analysis: Precipitate proteins with cold acetonitrile containing internal standard. Analyze via LC-MS/MS.
- Calculation:

Data Presentation Format

For internal reports, summarize PEMA characteristics in the following standard table format:

Parameter	Assay System	Metric	Typical Value (Ref)
Solubility	DMSO	Saturation Limit	~40 mg/mL
Metabolic Stability	Human Microsomes		> 60 min (Stable)
Protein Binding	Equilibrium Dialysis	(Fraction Unbound)	> 0.80 (Low binding)
CYP Induction	Primary Hepatocytes	Fold Change (CYP2B6)	Weak/None (< 2-fold)
GABA Potentiation	Patch Clamp	% Increase at 100 µM	< 50% (Weak PAM)

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